Application Notes and Protocols for Me-Tet-PEG8-NHBoc Antibody Bioconjugation

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Compound of Interest		
Compound Name:	Me-Tet-PEG8-NHBoc	
Cat. No.:	B12375948	Get Quote

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Introduction

This document provides a detailed guide for the bioconjugation of antibodies utilizing the **Me-Tet-PEG8-NHBoc** linker. This heterobifunctional linker is a key component in the construction of antibody-drug conjugates (ADCs) through bioorthogonal click chemistry. The workflow described herein leverages the highly efficient inverse-electron-demand Diels-Alder (iEDDA) reaction between a tetrazine (Tet) and a trans-cyclooctene (TCO).

The **Me-Tet-PEG8-NHBoc** linker features a methyltetrazine group for rapid and specific reaction with a TCO-modified antibody, a hydrophilic 8-unit polyethylene glycol (PEG8) spacer to enhance solubility and reduce aggregation, and a Boc-protected amine (NHBoc) for subsequent conjugation of a payload after deprotection.[1][2][3] This methodology allows for the precise construction of ADCs with controlled drug-to-antibody ratios (DAR), a critical quality attribute for therapeutic efficacy and safety.

The overall strategy involves three main stages:

- Antibody Modification: Introduction of trans-cyclooctene (TCO) handles onto the antibody.

- Linker-Payload Preparation: Deprotection of the Boc group on the **Me-Tet-PEG8-NHBoc** linker and subsequent attachment of a cytotoxic payload.

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- Final Conjugation: The bioorthogonal "click" reaction between the TCO-modified antibody and the tetrazine-linker-payload construct to form the final ADC.
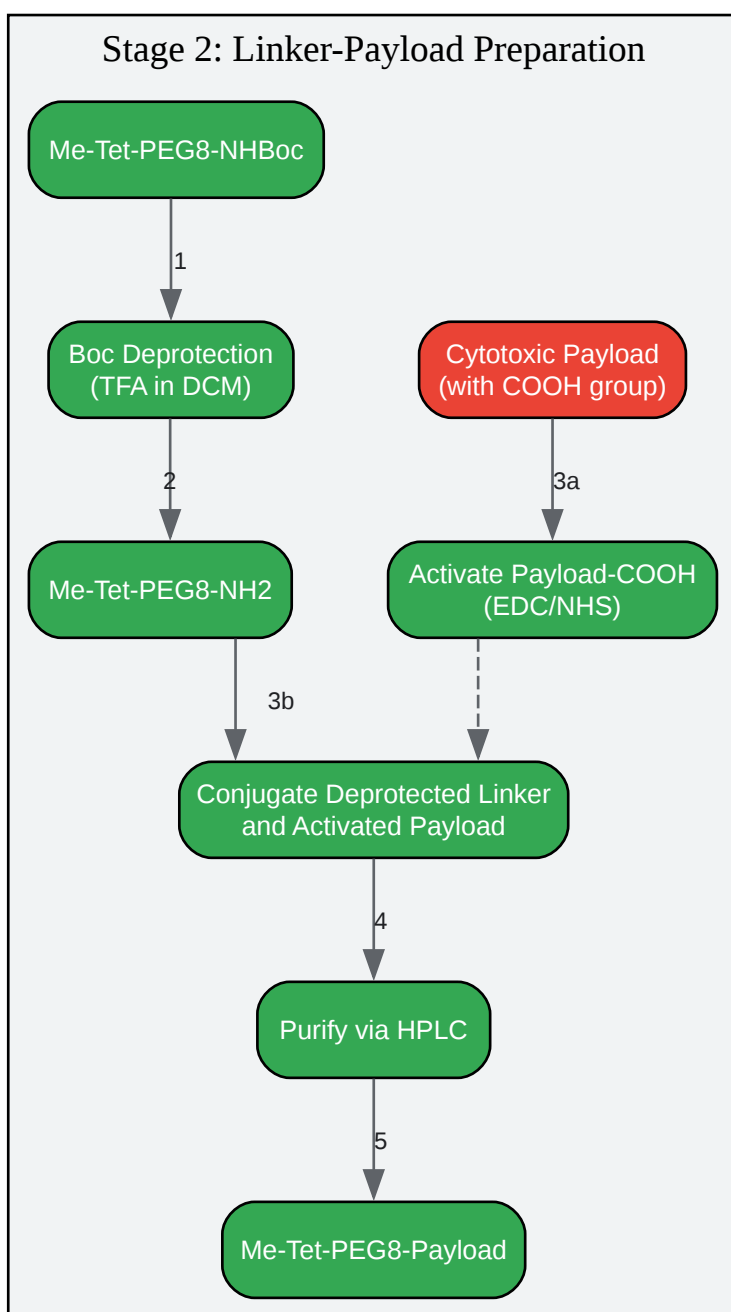
Experimental Workflows and Signaling Pathways

The following diagrams illustrate the key experimental workflows for generating an antibody-drug conjugate using the **Me-Tet-PEG8-NHBoc** linker.
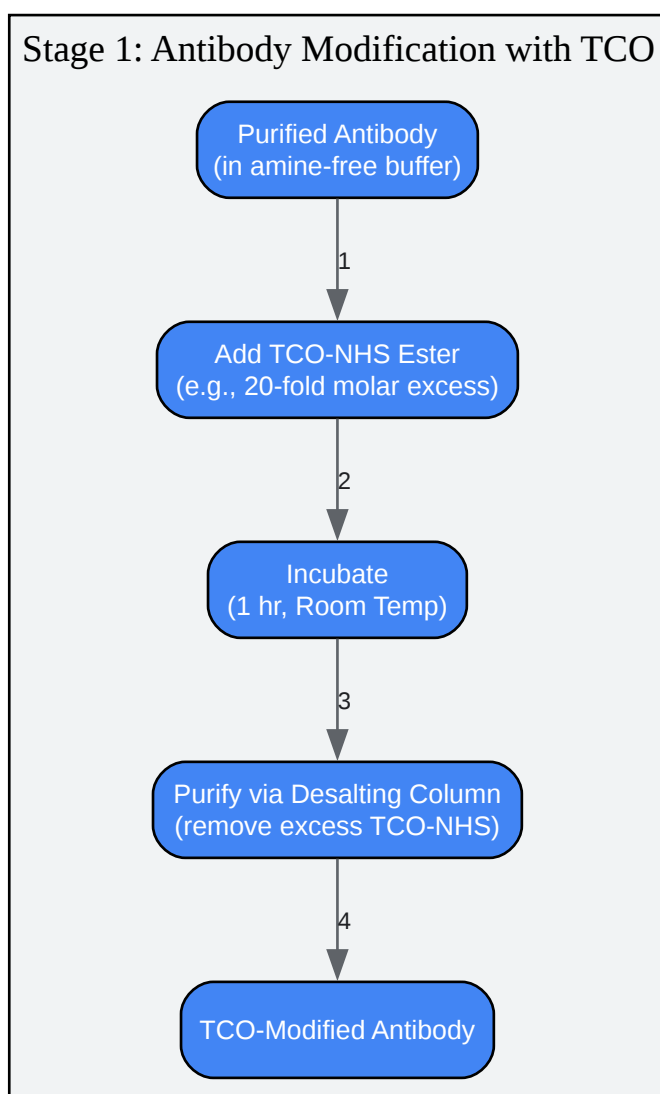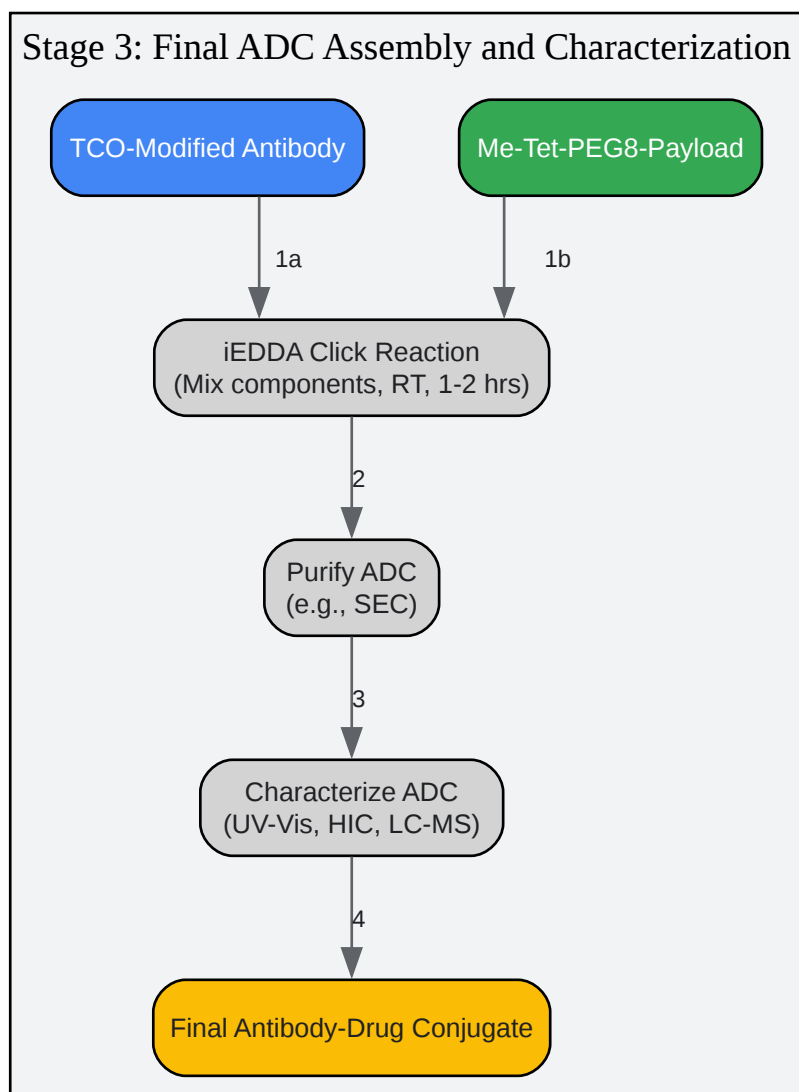

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Caption: Workflow for antibody modification with TCO.

Stage 2: Linker-Payload Preparation


```
Me-Tet-PEG8-NHBoc
        │ 1
        ▼
Boc Deprotection              Cytotoxic Payload
(TFA in DCM)                  (with COOH group)
        │ 2                           │ 3a
        ▼                             ▼
Me-Tet-PEG8-NH2               Activate Payload-COOH
        │ 3b                   (EDC/NHS)
        │                             ┊
        └──────► Conjugate Deprotected Linker ◄┄┄┘
                 and Activated Payload
                         │ 4
                         ▼
                  Purify via HPLC
                         │ 5
                         ▼
                 Me-Tet-PEG8-Payload
```

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Caption: Workflow for preparing the Tetrazine-Payload conjugate.

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References

- 1. Analysis Method for Drug-to-Antibody Ratio (DAR) of Antibody-drug Conjugates [bocsci.com]

- 2. sciex.com [sciex.com]

- 3. agilent.com [agilent.com]

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